

Application Notes and Protocols for Measuring CF₄ Concentrations in Gas Samples

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Compound of Interest

Compound Name: Carbon tetrafluoride

CAS No.: 75-73-0

Cat. No.: B1216895

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Introduction

Carbon tetrafluoride (CF₄), a potent greenhouse gas, is utilized in various industrial processes, including semiconductor manufacturing and pharmaceutical production. Accurate measurement of CF₄ concentrations in gas samples is crucial for process optimization, environmental monitoring, and ensuring product quality. This document provides detailed application notes and experimental protocols for the quantitative analysis of CF₄ using several advanced analytical techniques.

Overview of Analytical Techniques

Several analytical methods are suitable for the determination of CF₄ concentrations in gas samples. The choice of technique often depends on the required sensitivity, the sample matrix, and the presence of potential interfering substances. The primary techniques covered in this document are:

- Gas Chromatography-Mass Spectrometry (GC-MS): A highly selective and sensitive technique that separates volatile compounds before detection and identification by mass spectrometry.
- Fourier Transform Infrared Spectroscopy (FTIR): A spectroscopic method that identifies and quantifies compounds based on their absorption of infrared radiation.
- Tunable Diode Laser Absorption Spectroscopy (TDLAS): A highly specific and sensitive technique that uses a laser tuned to a specific absorption line of the target molecule.
- Photoacoustic Spectroscopy (PAS): A method that measures the sound generated by a sample after it absorbs modulated light.

Quantitative Data Summary

The following table summarizes the key quantitative performance characteristics of the discussed analytical techniques for CF₄ measurement.

Analytical Technique	Typical Detection Limit	Typical Measurement Range	Precision (Relative Standard Deviation)	Accuracy	Key Interferences
GC-MS	0.05 ppmv - 9 ppbv[1]	ppbv to ppm	< 1% - 10.5% [2]	High (with proper calibration)	Co-eluting compounds with similar mass fragments
FTIR Spectroscopy	~1 ppm (can be lower with long path cells)[3][4]	ppm to % level[5]	~0.4% - 2% [6]	Good (dependent on spectral resolution and calibration)	Water vapor, CO2, other IR-absorbing compounds[7]
TDLAS	20 ppb·m - 67 ppb[5]	ppb to ppm[8]	High	High (calibration-free options available)[8]	Methane (CH4) can have spectral interference[5]
Photoacoustic Spectroscopy (PAS)	0.57 ppb - 116 ppb[9]	Sub-ppb to ppm[10]	Good	Good to High	Water vapor, other absorbing gases at the excitation wavelength

Experimental Protocols and Workflows

This section provides detailed experimental protocols for each of the key analytical techniques. Accompanying each protocol is a Graphviz diagram illustrating the experimental workflow.

Gas Chromatography-Mass Spectrometry (GC-MS)

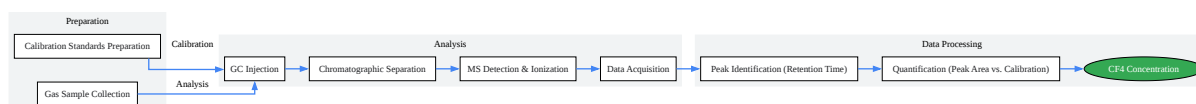
GC-MS is a powerful technique for the separation, identification, and quantification of CF₄ in complex gas mixtures. Its high selectivity minimizes interference from other components.

Experimental Protocol

- Instrument Setup:
 - Gas Chromatograph (GC) equipped with a suitable column (e.g., porous layer open tubular (PLOT) or packed column).
 - Mass Spectrometer (MS) detector.
 - High-purity helium carrier gas.
 - Gas sampling system (e.g., gas-tight syringe, sample loop, or canister).
- Calibration:
 - Prepare a series of calibration standards of CF₄ in a matrix gas (e.g., nitrogen) at concentrations spanning the expected sample range.
 - Introduce a known volume of each standard into the GC-MS system.
 - Develop a calibration curve by plotting the peak area of the characteristic CF₄ ion (e.g., m/z 69) against the concentration.
- Sample Collection:
 - Collect the gas sample in a pre-evacuated and passivated canister or a gas-tight bag.
 - Alternatively, use a gas-tight syringe for direct injection if the sample is at a suitable pressure.
- Sample Analysis:
 - Introduce a fixed volume of the gas sample into the GC injector using a gas sampling valve or direct syringe injection.

- The sample is vaporized and carried by the helium gas through the GC column, where CF₄ is separated from other components based on its boiling point and interaction with the stationary phase.
- The separated components elute from the column and enter the MS detector.
- The MS ionizes the CF₄ molecules, and the resulting fragments are separated by their mass-to-charge ratio. The ion at m/z 69 (CF₃⁺) is typically monitored for quantification.
- Record the chromatogram and the mass spectrum of the eluting peaks.
- Data Analysis:
 - Identify the CF₄ peak in the chromatogram based on its retention time, which is determined from the analysis of calibration standards.
 - Integrate the peak area of the CF₄ peak.
 - Calculate the concentration of CF₄ in the sample using the calibration curve.

GC-MS Experimental Workflow



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GC-MS workflow for CF₄ analysis.

Fourier Transform Infrared (FTIR) Spectroscopy

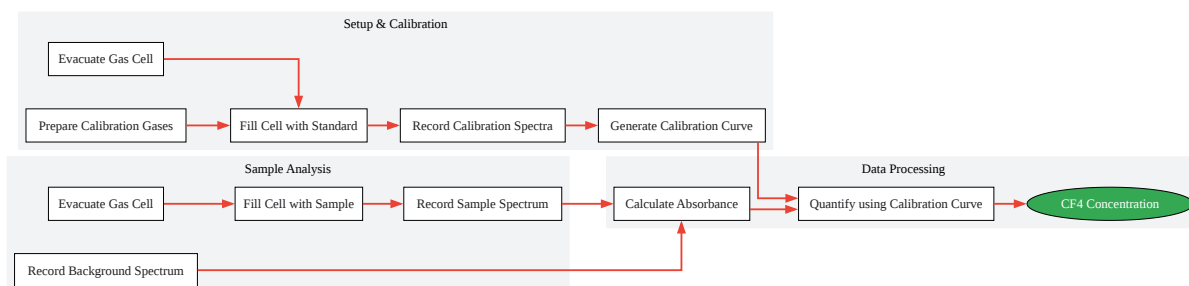
FTIR spectroscopy is a rapid and non-destructive technique for quantifying CF₄ based on its characteristic infrared absorption bands.

Experimental Protocol

- Instrument Setup:
 - FTIR spectrometer equipped with a detector sensitive in the mid-infrared region (e.g., MCT detector).
 - Gas cell with a known path length (e.g., 10 cm to several meters for trace analysis).
 - Vacuum pump for evacuating the gas cell.
 - Pressure gauge to monitor the pressure inside the gas cell.
- Calibration:
 - Prepare certified gas standards of CF₄ at various concentrations in a non-absorbing matrix gas like nitrogen.
 - Evacuate the gas cell to a high vacuum.
 - Fill the gas cell with a known pressure of each calibration standard.
 - Record the absorbance spectrum for each standard. The strong absorption band for CF₄ is located around 1283 cm⁻¹.
 - Create a calibration curve by plotting the absorbance at the characteristic CF₄ peak against the concentration.
- Sample Collection and Introduction:
 - Collect the gas sample in a suitable container.
 - Evacuate the gas cell.
 - Introduce the gas sample into the evacuated gas cell to a known pressure.

- Spectral Acquisition:
 - Record the infrared spectrum of the sample in the gas cell.
 - Collect a background spectrum with the gas cell evacuated or filled with the matrix gas (e.g., nitrogen).
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce an absorbance spectrum.
- Data Analysis:
 - Identify the characteristic absorption peak of CF₄ in the sample spectrum.
 - Measure the absorbance of the CF₄ peak.
 - Determine the concentration of CF₄ in the sample using the previously generated calibration curve.

FTIR Experimental Workflow



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FTIR workflow for CF4 gas analysis.

Tunable Diode Laser Absorption Spectroscopy (TDLAS)

TDLAS offers high sensitivity and specificity for CF4 measurement by targeting a single rotational-vibrational absorption line.

Experimental Protocol

- Instrument Setup:
 - Tunable diode laser source that can be tuned to a specific absorption line of CF4 (e.g., around 1283 cm⁻¹).
 - Transmitting and receiving optics (collimators, mirrors).

- A sample cell or an open path through which the laser beam passes.
- A photodetector to measure the laser intensity.
- Lock-in amplifier and data acquisition system.
- System Initialization and Calibration:
 - Power on the laser and allow it to stabilize.
 - Tune the laser wavelength across the selected CF₄ absorption line.
 - Perform a zero-gas calibration by filling the sample path with a non-absorbing gas (e.g., nitrogen) to establish the baseline (I_0).
 - Perform a span calibration by introducing a certified standard of CF₄ at a known concentration.
- Sample Measurement:
 - Introduce the gas sample into the light path.
 - The laser beam passes through the gas sample.
 - The photodetector measures the transmitted laser intensity (I).
- Data Acquisition and Processing:
 - The system continuously measures the absorption of the laser light by the CF₄ molecules.
 - The concentration is calculated based on the Beer-Lambert law, which relates the absorbance to the concentration, path length, and absorption cross-section of CF₄. Wavelength modulation techniques are often employed to enhance sensitivity and reduce noise.
- Data Analysis:
 - The instrument's software typically provides a direct readout of the CF₄ concentration in real-time.

- The data can be logged for trend analysis and process monitoring.

TDLAS Experimental Workflow



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TDLAS workflow for CF₄ measurement.

Photoacoustic Spectroscopy (PAS)

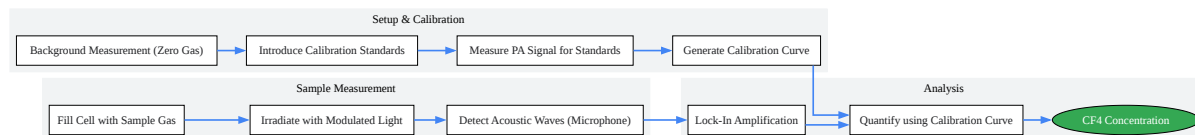
PAS is a highly sensitive technique that measures the acoustic waves generated by a gas sample upon absorption of modulated light.

Experimental Protocol

- Instrument Setup:
 - A modulated light source (e.g., a pulsed laser or a chopped broadband source with a filter) tuned to an absorption wavelength of CF₄.
 - A photoacoustic cell containing the gas sample.
 - A sensitive microphone to detect the acoustic waves.
 - A lock-in amplifier to process the microphone signal.
 - Data acquisition system.
- Calibration:
 - Fill the photoacoustic cell with a zero gas (e.g., nitrogen) to measure the background noise.

- Introduce certified standards of CF₄ at different concentrations into the cell.
- Measure the photoacoustic signal for each standard.
- Generate a calibration curve by plotting the photoacoustic signal intensity against the CF₄ concentration.
- Sample Measurement:
 - Flush the photoacoustic cell with the sample gas.
 - Irradiate the gas sample in the cell with the modulated light source.
- Signal Detection and Processing:
 - The CF₄ molecules absorb the light and convert it into heat, causing pressure fluctuations (sound waves) at the modulation frequency.
 - The microphone detects these sound waves and converts them into an electrical signal.
 - The lock-in amplifier selectively amplifies the signal at the modulation frequency, rejecting noise at other frequencies.
- Data Analysis:
 - The magnitude of the lock-in amplifier output is proportional to the CF₄ concentration.
 - Use the calibration curve to determine the CF₄ concentration in the sample.

PAS Experimental Workflow



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PAS workflow for CF4 gas analysis.

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